

Application Notes and Protocols for Chromatin Immunoprecipitation (ChIP) of Cobra1

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Compound of Interest

Compound Name: *Cobra1*

Cat. No.: *B1242563*

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These application notes provide a detailed protocol for performing a Chromatin Immunoprecipitation (ChIP) assay for the nuclear protein **Cobra1** (Cofactor of BRCA1), also known as NELF-B. This document includes an overview of **Cobra1**'s function, a comprehensive experimental protocol, guidelines for data analysis and presentation, and troubleshooting tips.

Introduction to Cobra1

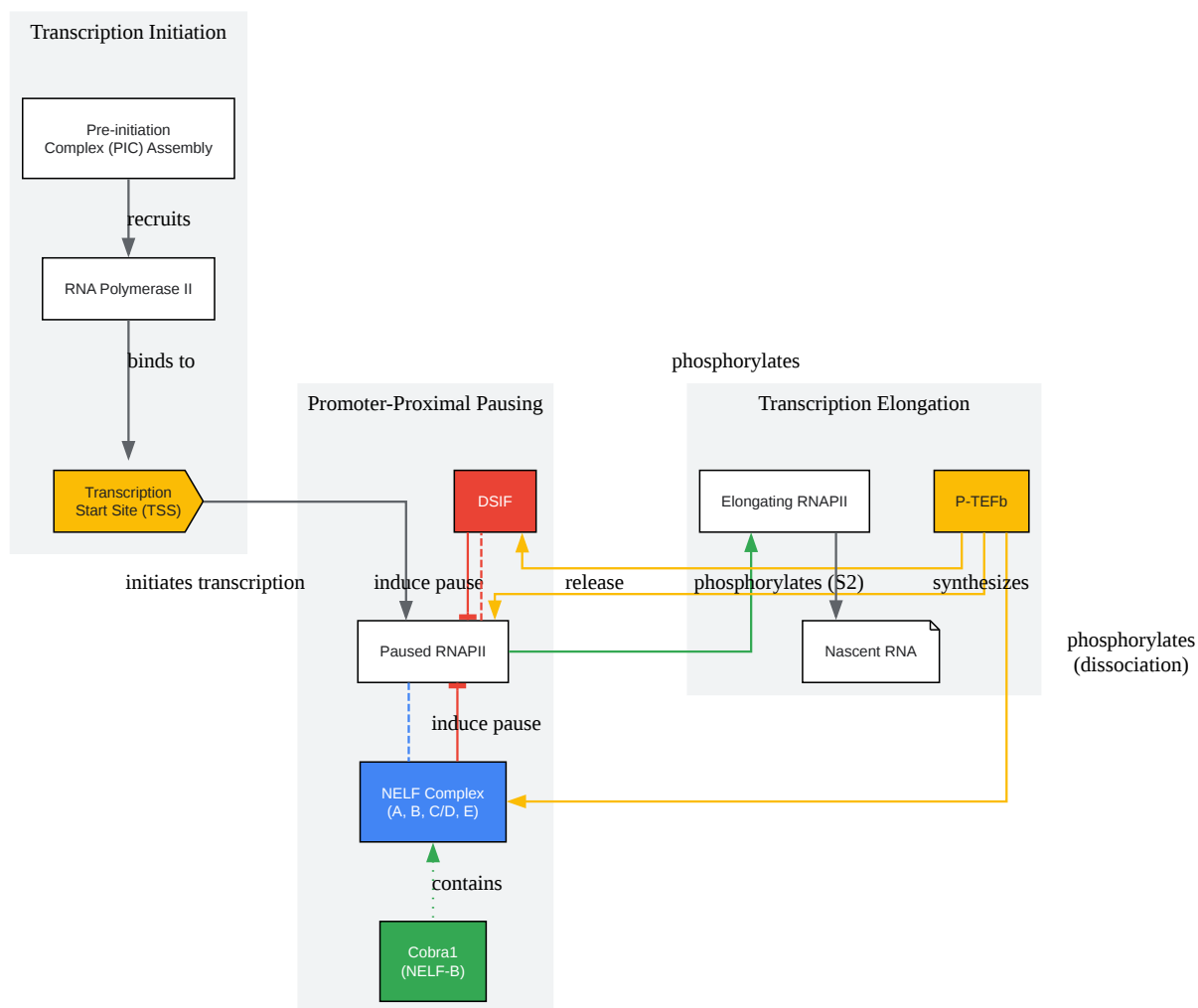
Cofactor of BRCA1 (**Cobra1**) is a key nuclear protein and a subunit of the Negative Elongation Factor (NELF) complex. The NELF complex plays a crucial role in regulating gene expression by inducing promoter-proximal pausing of RNA Polymerase II (Pol II). This pausing is a critical checkpoint in transcription, allowing for the fine-tuning of gene expression in response to various cellular signals. **Cobra1** is integral to the NELF complex, which is composed of four subunits: NELF-A, NELF-B (**Cobra1**), NELF-C/D, and NELF-E.

Beyond its role in transcriptional pausing, **Cobra1** has been identified as a protein that interacts with the tumor suppressor BRCA1, suggesting its involvement in DNA repair and genome stability. Due to its multifaceted roles in transcription, cell proliferation, differentiation, and oncogenesis, studying the genomic localization of **Cobra1** is essential for understanding its function in both normal physiology and disease states, such as cancer. The ChIP assay is a

powerful technique to identify the specific DNA sequences to which **Cobra1** is recruited genome-wide.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the transcriptional pausing pathway involving **Cobra1** and the general workflow for a **Cobra1** ChIP assay.



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